

4-Octadecylaniline LSER model characterization

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Compound Focus: 4-Octadecylaniline

CAS No.: 114235-67-5

Cat. No.: S1488594

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Experimental Data and Potential Use

One study investigated octadecylamine (ODA), a compound closely related to **4-Octadecylaniline**, for separating potassium chloride (KCl) from sodium chloride (NaCl) in a saturated brine system [1]. The research provides some quantitative insights, as shown in the table below, which could inform your understanding of its interaction properties.

Compound / Parameter	Context / Function	Experimental Finding / Value
Octadecylamine (ODA)	Collector in KCl flotation [1]	Adsorbs more selectively onto KCl than NaCl surfaces [1]
4-Octadecylbenzenediazonium	Modifier for carbon-coated iron nanoparticles [2]	Used to create lipophilic, HDL-mimicking nanoparticles for potential biomedical applications [2]

The experimental protocols from the flotation study involved preparing saturated brine, using ODA as a collector, and conducting flotation tests to determine recovery rates. The interaction mechanism was further analyzed through Molecular Dynamic (MD) simulations, which calculated that the adsorption energy of ODA on KCl is greater than the cohesive energy of the interfacial water, allowing it to pass through and adsorb onto the crystal surface [1].

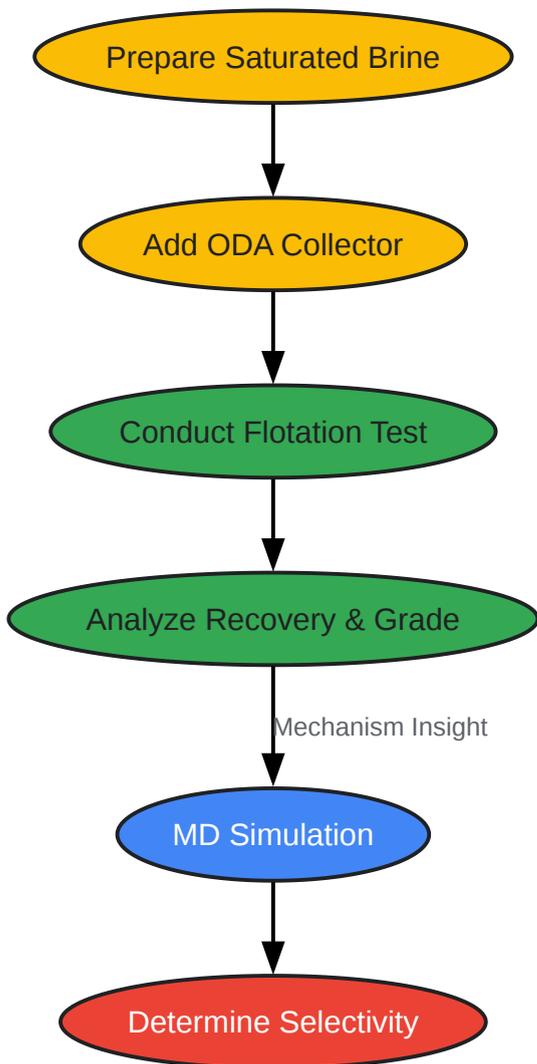
Guide Structure and Visualization

Based on the user's request for a structured comparison guide, here is a template for how the data and workflows can be organized and visualized.

1. Proposed Table for LSER Parameters Once you have the data, you can structure it clearly as follows:

Compound	R_2 (Excess Molar Refractivity)	$\pi_{2\gamma}$ (Dipolarity/Polarizability)	$\Sigma\alpha_{2\gamma}$ (Overall Hydrogen-bond Acidity)	$\Sigma\beta_{2\gamma}$ (Overall Hydrogen-bond Basicity)	$\log L^{16}$ (Hexadecane-Air Partition Coefficient)
4-Octadecylaniline	Value A	Value B	Value C	Value D	Value E
Alternative 1	...	...	...	...	...
Alternative 2	...	...	...	...	...

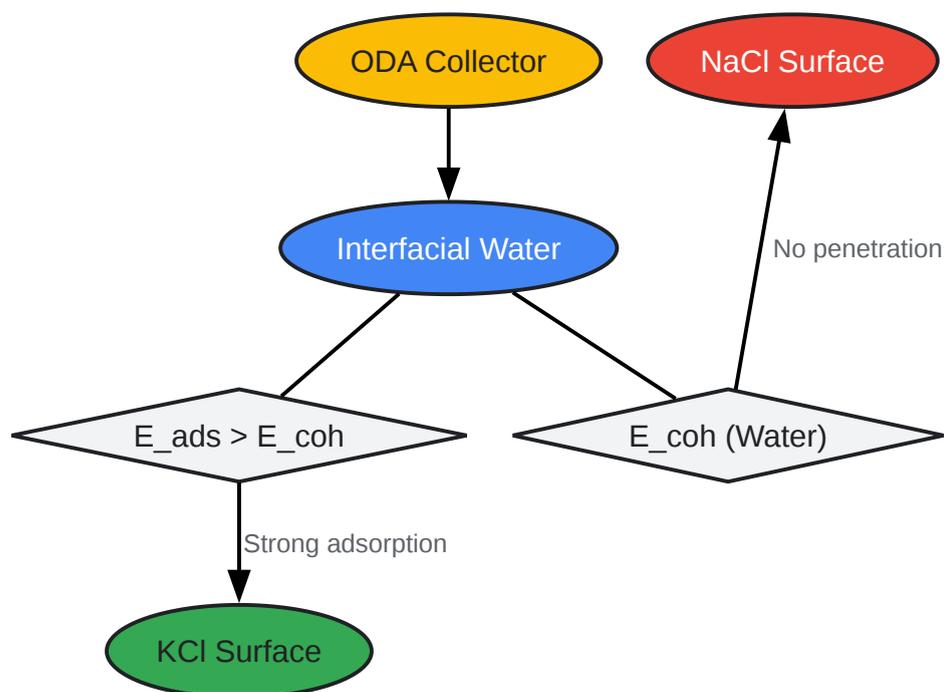
2. Diagram of Experimental Workflow For the flotation experiment cited, the workflow can be visualized using the following Graphviz diagram, which adheres to your specified formatting requirements.



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Title: Flotation Experiment and Analysis Workflow

3. Diagram of Adsorption Selectivity Mechanism The proposed mechanism for selective adsorption from the research can be illustrated as follows:



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Title: *Selective Adsorption Mechanism on KCl vs NaCl*

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References

1. New insights into octadecylamine-monoacid selective ... [sciencedirect.com]
2. Chemically Modified Biomimetic Carbon-Coated Iron ... [pmc.ncbi.nlm.nih.gov]

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